

# Verosudil (AR-12286) Profile and Competitive Landscape

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## Compound Focus: Verosudil Hydrochloride

CAS No.: 1414854-44-6

Cat. No.: S546704

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Verosudil is a small molecule drug classified as a Rho-associated kinase (ROCK) inhibitor. Its primary known application is in ophthalmology, specifically for investigating the treatment of **glaucoma and ocular hypertension** [1] [2].

- **Drug Type:** Small molecule [1]
- **Synonyms:** Verosudil (USAN/INN), **Verosudil Hydrochloride**, AR-12286 [1]
- **Molecular Formula:**  $C_{17}H_{17}N_3O_2S$  [1] [2]
- **CAS Registry:** 1414854-42-4 [1] [2]
- **Mechanism of Action:** Potent and equal inhibitor of ROCK1 and ROCK2 isoforms [2]
- **Development Status:** Has reached **Phase 3 clinical trials** for Ocular Hypertension. It has also been investigated for Glaucoma and Open-Angle Glaucoma in Phase 2 trials [1].

## Quantitative Biochemical and Cellular Data

The following table summarizes available experimental data on Verosudil's activity and effects. Please note that some comparative data for other inhibitors is not available in the search results.

Parameter	Verosudil (AR-12286)	Netarsudil (AR-13324)	Ripasudil	Fasudil
<b>ROCK1 Inhibition (Ki)</b>	2 nM [2]	Information missing	Information missing	Information missing
<b>ROCK2 Inhibition (Ki)</b>	2 nM [2]	Information missing	Information missing	Information missing
<b>Selectivity (ROCK2/ROCK1)</b>	1-fold (equal potency) [2]	Information missing	Information missing	Information missing
<b>Other Kinase Inhibition (Ki)</b>	PKA (69 nM), PKCT (9322 nM), MRCKA (28 nM), CAM2A (5855 nM) [2]	Information missing	Information missing	Information missing
<b>Cellular Effect (IC50)</b>	Disruption of actin stress fibers in HTM cells: 818 nM [2]	Information missing	Information missing	Information missing
<b>In Vivo Model (IOP Reduction)</b>	Effective in Dutch rabbits and Formosan rock monkeys [2]	Information missing	Information missing	Information missing
<b>Primary Indication</b>	Glaucoma & Ocular Hypertension (Phase 3) [1] [2]	Glaucoma (FDA-approved) [3] [4]	Glaucoma & Ocular Hypertension (Approved in Japan) [4]	Cerebral Vasospasm (Approved in China/Japan) [5] [3]

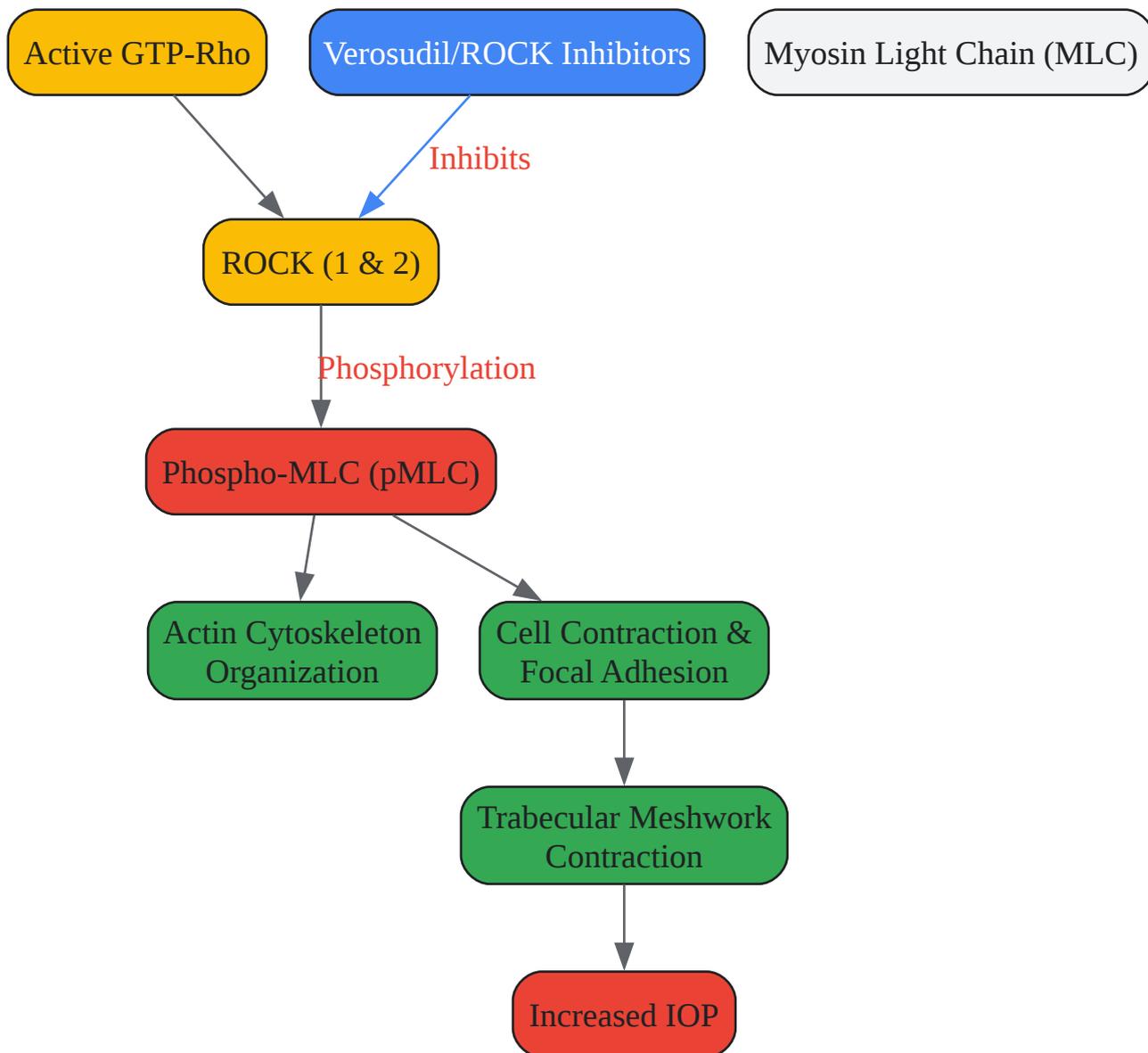
## Experimental Protocols from Research Context

While detailed protocols for Verosudil-specific experiments are not fully available in the search results, the following methodologies are reported in related studies on ROCK inhibitors.

- **In Vitro Kinase Inhibition Assay:** Verosudil's inhibitory constant ( $K_i$ ) was determined against ROCK1, ROCK2, and other kinases. The  $K_i$  value represents the concentration required to occupy 50% of the enzyme's active sites, with lower values indicating more potent inhibition [2].
- **Cellular Actin Staining Assay:**
  - **Cell Culture:** Primary porcine trabecular meshwork (PTM) cells or immortalized human trabecular meshwork (HTM) cells are cultured.
  - **Compound Treatment:** Cells are treated with Verosudil across a concentration range (e.g., 0.001-100  $\mu\text{M}$ ) for a set duration (e.g., 6 hours).
  - **Fixation and Staining:** Cells are fixed and stained with fluorescently-labeled phalloidin to visualize filamentous actin (F-actin) stress fibers.
  - **Analysis:** Stress fiber length or density is quantified using fluorescence microscopy. The  $\text{IC}_{50}$  is the concentration that reduces stress fibers by 50% [2].
- **In Vivo Intraocular Pressure (IOP) Model:**
  - **Animal Models:** Use normotensive Dutch rabbits or Formosan rock monkeys, or induce ocular hypertension in mice with dexamethasone (SIOH model).
  - **Dosing:** Administer Verosudil as an eye drop (e.g., 10-30  $\mu\text{L}$ ) once or twice daily.
  - **IOP Measurement:** Measure IOP using a tonometer at various time points post-administration to assess the magnitude and duration of IOP reduction [2].

## ROCK Inhibition Signaling Pathway

The following diagram illustrates the core signaling pathway regulated by ROCK and the point of action for inhibitors like Verosudil.



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## Competitive Landscape of ROCK Inhibitors

The ROCK inhibitor market shows distinct segments and key players, with Verosudil positioned in the ophthalmology R&D pipeline.

- **Market Context:** The global Rho-kinase inhibitor drugs market is projected to grow significantly, driven primarily by the high prevalence of glaucoma [3] [6]. North America is the largest market, but Asia-Pacific shows high growth potential [6].
- **Key Marketed and R&D Compounds:**

- **Netarsudil**: FDA-approved for glaucoma, marketed as Rhopressa [3] [4]. It is also being investigated for enhancing human corneal endothelial cell culture and wound healing [4].
- **Ripasudil**: Approved in Japan for glaucoma and ocular hypertension [4]. Used off-label to enhance autologous regeneration of the corneal endothelium [4].
- **Fasudil**: An early ROCK inhibitor approved in China and Japan for cerebral vasospasm [5] [3].
- **Strategic Positioning of Verosudil**: While approved ROCK inhibitors target IOP reduction, research indicates potential for ROCK inhibitors in **corneal endothelial regeneration** [4]. This represents a significant unmet medical need and a potential strategic direction for Verosudil's development beyond its primary IOP-lowering effect.
- **Key Industry Players**: The competitive landscape includes companies like **Kowa Pharmaceuticals, Senju Pharmaceutical, Novartis, Aerie Pharmaceuticals (now Alcon), and Redx Pharma** [3] [6].

## Research and Development Implications

- **Verosudil's Profile**: Its high potency and equal inhibition of ROCK1/2 make it a strong candidate for pathologies where both isoforms are implicated [2]. Its potential in corneal endothelial regeneration warrants further exploration [4].
- **Market Opportunities**: Beyond glaucoma, ROCK inhibitors have emerging potential in **oncology, neurodegenerative diseases (like Alzheimer's), and other fibrotic conditions**, representing future growth vectors [3] [7].
- **Considerations for Comparison**: A complete comparative guide requires data on **pharmacokinetics, specific side-effect profiles, and head-to-head clinical trial results**, which are not fully available in the current search results.

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